

A Comparative Analysis of Tramadol/Acetaminophen and Codeine/Acetaminophen for Analgesic Efficacy

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Acetaminophen and codeine phosphate*

Cat. No.: *B1211854*

[Get Quote](#)

A comprehensive review of clinical data on the comparative analgesic effects of tramadol combined with acetaminophen versus codeine with acetaminophen reveals comparable efficacy in managing moderate to severe pain, with notable differences in their side effect profiles. This guide provides an in-depth analysis of key experimental data and methodologies for researchers, scientists, and drug development professionals.

The combination of a centrally acting analgesic with acetaminophen is a common strategy for enhancing pain relief. Both tramadol and codeine, weak opioid agonists, are frequently formulated with acetaminophen to provide a multimodal approach to pain management. While clinical studies indicate similar effectiveness for both combinations in various pain models, the choice between them often hinges on tolerability and specific patient factors.

Analgesic Efficacy: A Head-to-Head Comparison

Clinical trials have demonstrated that tramadol/acetaminophen and codeine/acetaminophen offer comparable levels of pain relief for both acute and chronic pain conditions.

In a study focusing on acute pain following oral surgery, the combination of 75 mg tramadol/650 mg acetaminophen was compared to 20 mg codeine/500 mg acetaminophen/400 mg ibuprofen. The median time to perceptible pain relief was similar between the two groups, at 21.0 minutes for the tramadol/acetaminophen group and 24.4 minutes for the

codeine/acetaminophen/ibuprofen group.[1][2] Likewise, the median time to meaningful pain relief was also comparable, recorded at 56.4 minutes and 57.3 minutes, respectively.[1][2] Other efficacy measures, such as mean total pain relief (TOTPAR) and the sum of pain intensity differences (SPID), showed no significant statistical difference in the initial hours after administration.[1]

For chronic conditions such as nonmalignant low back pain and osteoarthritis, a 4-week, randomized, double-blind trial compared tramadol/acetaminophen (37.5 mg/325 mg) with codeine/acetaminophen (30 mg/300 mg). The study found that pain relief and changes in pain intensity were comparable from the first day of treatment, with effects noticeable as early as 30 minutes after the initial dose and lasting for at least six hours.[3] The overall assessments of efficacy by both patients and investigators were similar for both treatment groups.[3]

A systematic review and meta-analysis of 37 randomized controlled trials concluded that tramadol, with or without acetaminophen, did not significantly differ in efficacy from other opioids, including codeine.[4][5][6]

Data on Analgesic Efficacy

Efficacy Parameter	Tramadol/Acetaminophen	Codeine/Acetaminophen/Ibuprofen	Study Population
Median Time to Perceptible Pain Relief	21.0 minutes	24.4 minutes	Acute postoperative dental pain[1][2]
Median Time to Meaningful Pain Relief	56.4 minutes	57.3 minutes	Acute postoperative dental pain[1][2]

Efficacy Parameter	Tramadol/Acetaminophen (37.5 mg/325 mg)	Codeine/Acetaminophen (30 mg/300 mg)	Study Population
Total Pain Relief Score (TOTPAR)	11.9	11.4	Chronic low back and/or osteoarthritis pain[3]
Sum of Pain Intensity Differences (SPID)	3.8	3.3	Chronic low back and/or osteoarthritis pain[3]
Patient Overall Efficacy Assessment (1-5 scale)	2.9	2.9	Chronic low back and/or osteoarthritis pain[3]
Investigator Overall Efficacy Assessment (1-5 scale)	3.0	2.9	Chronic low back and/or osteoarthritis pain[3]

Experimental Protocols

Acute Pain Study (Post-Oral Surgery)

- Study Design: A randomized, single-dose, parallel-group, single-center, active-controlled clinical trial.[1]
- Patient Population: 128 healthy individuals experiencing pain after the extraction of one or more impacted third molars that required bone removal.[1]
- Dosing Regimens: A single dose of either 75 mg tramadol/650 mg acetaminophen or 20 mg codeine/500 mg acetaminophen/400 mg ibuprofen.[1]
- Pain Assessment: Pain intensity and relief were assessed at the time of pain development and then over a 6-hour period. The onset of perceptible and meaningful pain relief was measured using a two-stopwatch technique.[1]

Chronic Pain Study (Low Back and Osteoarthritis Pain)

- Study Design: A 4-week, randomized, double-blind, parallel-group, active-control, double-dummy, multicenter trial.[3]
- Patient Population: 462 adult patients with chronic nonmalignant low back pain, osteoarthritis pain, or both.[3]
- Dosing Regimens: Multiple daily doses of either tramadol/acetaminophen (37.5 mg/325 mg) or codeine/acetaminophen (30 mg/300 mg).[3]
- Pain Assessment: Pain relief (on a scale of 0=none to 4=complete) and pain intensity (on a scale of 0=none to 3=severe) were measured 30 minutes and then hourly for 6 hours after the first daily dose each week.[3]

Adverse Effect Profile

While efficacy is comparable, the side effect profiles of the two combination drugs show some distinctions. In the chronic pain study, a significantly higher percentage of patients in the codeine/acetaminophen group reported somnolence (24% vs. 17%) and constipation (21% vs. 11%) compared to the tramadol/acetaminophen group.[3] Conversely, a larger proportion of patients in the tramadol/acetaminophen group reported headaches (11% vs. 7%).[3]

A study on pediatric patients following tonsillectomy found that oversedation was significantly higher on the day of surgery in the codeine/acetaminophen group, while itching was experienced by significantly more children in the tramadol group.[7]

Common side effects for both combinations include nausea, vomiting, dizziness, and drowsiness.[8][9] Tramadol carries a risk of seizures, particularly at higher doses or when combined with other medications, while the acetaminophen component in both combinations poses a risk of liver toxicity if taken in excessive amounts.[8]

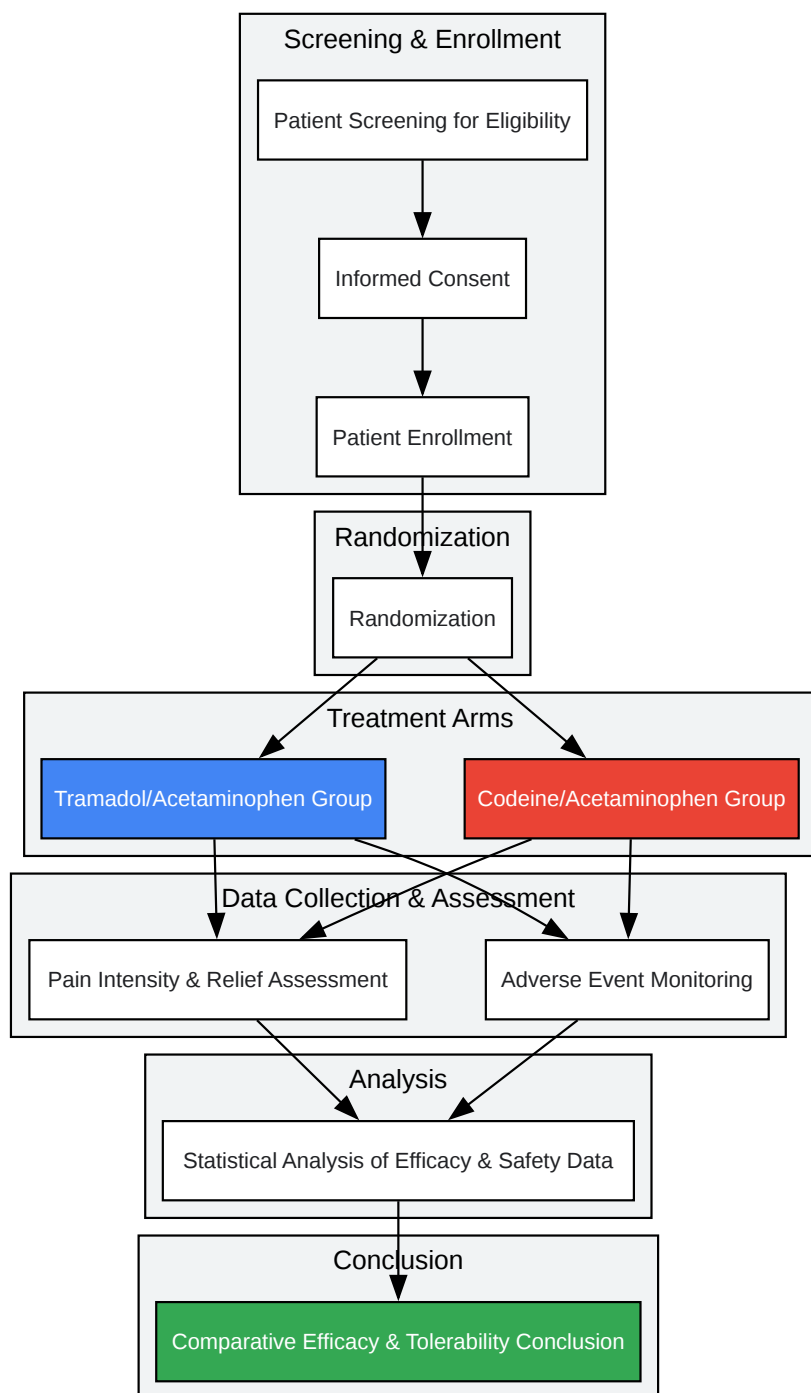
Data on Adverse Events

Adverse Event	Tramadol/Acetaminophen (37.5 mg/325 mg)	Codeine/Acetaminophen (30 mg/300 mg)	p-value	Study Population
Somnolence	17% (54/309)	24% (37/153)	P = 0.05	Chronic low back and/or osteoarthritis pain[3]
Constipation	11% (35/309)	21% (32/153)	P < 0.01	Chronic low back and/or osteoarthritis pain[3]
Headache	11% (34/309)	7% (11/153)	P = 0.08	Chronic low back and/or osteoarthritis pain[3]

Signaling Pathways and Mechanisms of Action

Tramadol's analgesic effect is mediated through a dual mechanism. It is a weak agonist of the μ -opioid receptor and also inhibits the reuptake of serotonin and norepinephrine, which modulates pain pathways in the central nervous system.[8] Codeine, on the other hand, is a prodrug that is metabolized into morphine, which then acts as a μ -opioid receptor agonist to produce analgesia.[8] Acetaminophen's primary mechanism is believed to be the inhibition of prostaglandin synthesis in the central nervous system.

Comparative Clinical Trial Workflow

[Click to download full resolution via product page](#)

Caption: Workflow of a comparative clinical trial.

Conclusion

The available evidence suggests that tramadol/acetaminophen and codeine/acetaminophen combinations are comparable in their analgesic efficacy for both acute and chronic pain. The choice between these two therapies should be guided by the patient's individual risk factors and potential for adverse events. Tramadol/acetaminophen may be a preferable option for patients who are prone to constipation and somnolence, common side effects associated with codeine. However, the potential for headaches with tramadol should be considered. As with all opioid-containing medications, the risks of dependence and misuse must be carefully weighed against the therapeutic benefits.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Comparison of tramadol/acetaminophen and codeine/acetaminophen/ibuprofen in onset of analgesia and analgesic efficacy for postoperative acute pain [jkaoms.org]
- 2. Onset of analgesia and analgesic efficacy of tramadol/acetaminophen and codeine/acetaminophen/ibuprofen in acute postoperative pain: a single-center, single-dose, randomized, active-controlled, parallel-group study in a dental surgery pain model - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Tramadol/acetaminophen combination tablets and codeine/acetaminophen combination capsules for the management of chronic pain: a comparative trial - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Tramadol (with or without acetaminophen) efficacy and harm: Systematic review and meta-analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Tramadol (with or without acetaminophen) efficacy and harm: Systematic review and meta-analysis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Tramadol versus codeine/acetaminophen after pediatric tonsillectomy: A prospective, double-blinded, randomized controlled trial | Journal of Opioid Management [wmpillc.org]

- 8. Tramadol vs Acetaminophen With Codeine | Power [withpower.com]
- 9. Tramadol vs. Tylenol With Codeine for Pain: Important Differences and Potential Risks. [goodrx.com]
- To cite this document: BenchChem. [A Comparative Analysis of Tramadol/Acetaminophen and Codeine/Acetaminophen for Analgesic Efficacy]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1211854#comparative-analgesic-effect-of-tramadol-acetaminophen-versus-codeine-acetaminophen]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com